

A Technical Guide to the Phase Transformation Studies of Cobalt(II) Hydrates

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Compound of Interest

Compound Name: Cobalt hydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the phase transformations of cobalt(II) chloride hexahydrate and cobalt(II) nitrate hexahydrate. The document details the stepwise dehydration processes, associated thermal events, and structural changes. It is designed to be a valuable resource for professionals in research, science, and drug development who work with or encounter these compounds.

Phase Transformation of Cobalt(II) Chloride Hexahydrate (CoCl₂·6H₂O)

Cobalt(II) chloride hexahydrate is a well-known inorganic compound that exhibits a distinct color change upon dehydration, making it a common indicator for water. The hydrated form is pink, while the anhydrous form is blue.[1][2] The phase transformation from the hexahydrate to the anhydrous salt occurs through a series of dehydration steps, each characterized by specific temperature ranges and mass losses.

The thermal decomposition of cobalt(II) chloride hexahydrate generally proceeds through the formation of a dihydrate and a monohydrate intermediate before becoming completely anhydrous.[2] The overall dehydration process can be summarized by the following reaction:



Quantitative Data

The following table summarizes the quantitative data obtained from thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) studies on the dehydration of cobalt(II) chloride hexahydrate.

Dehydration Step	Temperature Range (°C)	Peak Temperature (°C)	Mass Loss (Experimental, %)	Mass Loss (Theoretical, %)	Enthalpy Change (ΔH , kJ/mol)
$\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ → $\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$ + $4\text{H}_2\text{O}$	31.2 - 128.5	71.5, 120.3	28.1	30.28	81.5
$\text{CoCl}_2 \cdot 2\text{H}_2\text{O}$ → $\text{CoCl}_2 \cdot \text{H}_2\text{O}$ + H_2O	-	158.7	-	7.57	19.8
$\text{CoCl}_2 \cdot \text{H}_2\text{O}$ → CoCl_2 + H_2O	-	189.5	-	7.57	98.1
Overall: $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ → CoCl_2 + $6\text{H}_2\text{O}$	31.2 - 202.5	-	45.2	45.42	-

Note: Temperature ranges and peak temperatures can vary depending on experimental conditions such as heating rate and atmosphere. The enthalpy values are for the loss of 4, 1, and 1 mole of water, respectively.[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following are detailed methodologies for the key experiments used to study the phase transformation of cobalt(II) chloride hexahydrate.

Objective: To determine the temperature and mass loss associated with the dehydration steps and to measure the enthalpy changes of these transitions.

Methodology:

- **Sample Preparation:** A sample of cobalt(II) chloride hexahydrate (typically 10-15 mg) is accurately weighed and placed in an open α -alumina or aluminum crucible.[4]
- **Instrument Setup:**
 - **Instrument:** A simultaneous TGA/DSC instrument (e.g., STA 499 F3, Netzsch; Mettler-Toledo DSC1) is used.
 - **Atmosphere:** The experiment is typically conducted under a dynamic dry air or nitrogen atmosphere with a flow rate of 50-70 mL/min.[4]
 - **Temperature Program:** The sample is heated from ambient temperature (e.g., 30°C) to a final temperature (e.g., 300°C or higher) at a constant heating rate, typically 10°C/min.[4]
- **Data Analysis:**
 - The TGA curve is analyzed to determine the onset and end temperatures of each mass loss step. The percentage mass loss for each step is calculated and compared with the theoretical values to identify the stoichiometry of the dehydration.
 - The DSC or DTA curve is used to identify the endothermic peaks corresponding to the dehydration events. The peak temperatures are recorded, and the area under each peak is integrated to determine the enthalpy change (ΔH) of the transition.

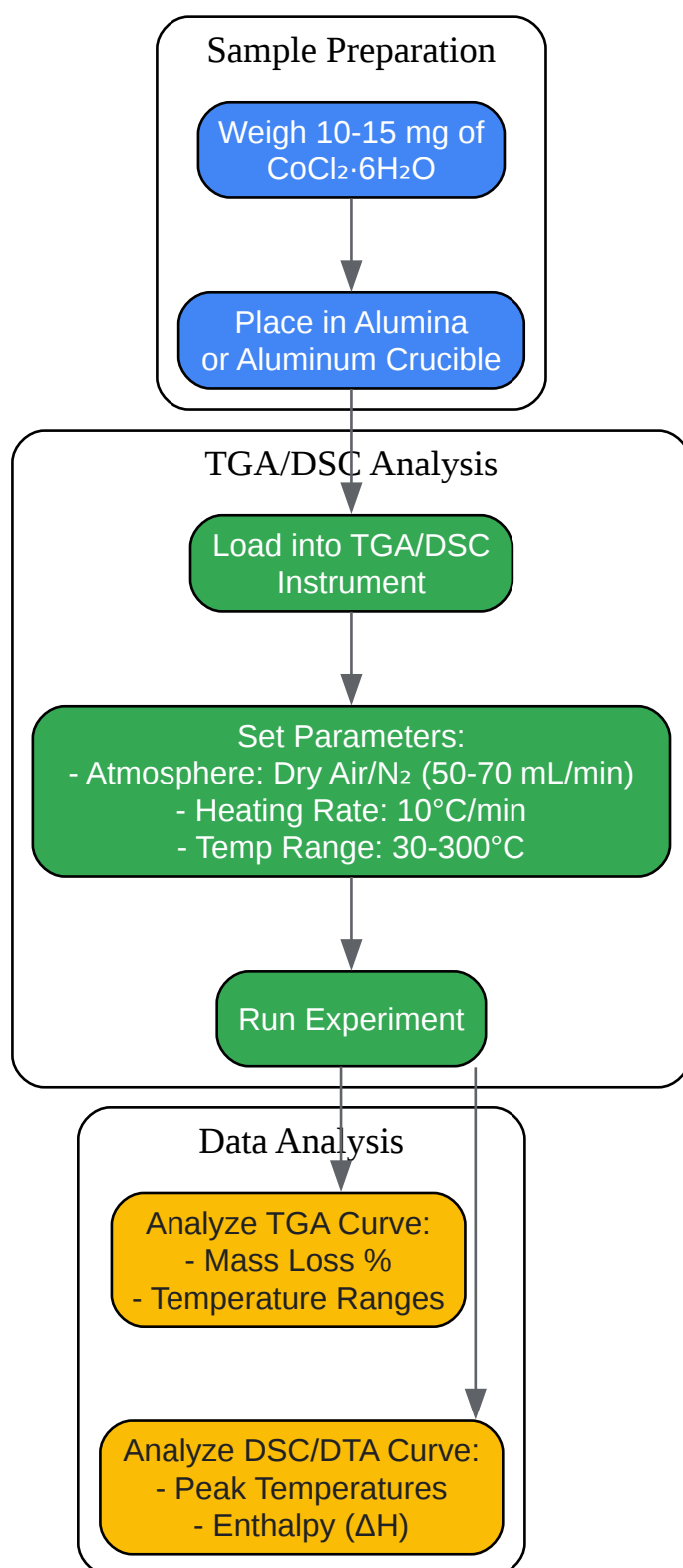
Objective: To identify the crystal structure of the initial, intermediate, and final products of the dehydration process.

Methodology:

- **Sample Preparation:** A fine powder of the cobalt(II) chloride hydrate at a specific phase (hexahydrate, dihydrate, or anhydrous) is prepared. The sample is mounted on a sample holder, ensuring a flat and densely packed surface.
- **Instrument Setup:**

- Instrument: A powder X-ray diffractometer (e.g., Rigaku D-max C III) with a Cu K α radiation source ($\lambda = 1.5418 \text{ \AA}$) is used.[5]
- Operating Conditions: The instrument is typically operated at 40 kV and 20-30 mA.[5][6]
- Scan Parameters: Data is collected over a 2θ range of 10° to 80° with a step size of 0.02° and a scanning speed of $0.5^\circ/\text{min}$. [6]
- Data Analysis: The resulting diffraction pattern is compared with standard diffraction patterns from databases (e.g., JCPDS 80-1559 for $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$) to confirm the identity and crystal structure of the phase.[5]

Visualization of Experimental Workflow



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Caption: Workflow for TGA/DSC analysis of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$.

Phase Transformation of Cobalt(II) Nitrate Hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)

Cobalt(II) nitrate hexahydrate is a red-brown deliquescent salt that undergoes a more complex thermal decomposition compared to its chloride counterpart.^[7] The dehydration process involves the formation of several lower hydrates before the anhydrous salt is formed, which then decomposes into cobalt oxides.

The dehydration of cobalt(II) nitrate hexahydrate begins at temperatures as low as 35°C and proceeds through tetrahydrate, dihydrate, and monohydrate intermediates.^[8] Above 55°C, the hexahydrate converts to the trihydrate.^[7]

Quantitative Data

The thermal decomposition of cobalt(II) nitrate hexahydrate is a multi-step process. The following table summarizes the key thermal events observed in a TG-DTA analysis conducted in air at a heating rate of 10°C/min.

Process	Temperature Range (°C)	Peak Temperature (°C)	Description
Dehydration (Step 1)	Ambient - 100	~75	Loss of water to form lower hydrates (e.g., tetrahydrate).
Dehydration (Step 2)	100 - 180	~150	Further loss of water, with monohydrate as an intermediate.
Decomposition to Oxide	> 180	~250	Decomposition of the anhydrous salt to form cobalt oxides (e.g., Co_3O_4).

Note: The dehydration steps are often overlapping, making it challenging to assign distinct mass losses to each intermediate hydrate from a dynamic TGA curve.^[8]

Experimental Protocols

The experimental methodologies for studying the phase transformation of cobalt(II) nitrate hexahydrate are similar to those used for cobalt(II) chloride hexahydrate.

Objective: To investigate the thermal stability and decomposition pathway of cobalt(II) nitrate hexahydrate.

Methodology:

- **Sample Preparation:** A precisely weighed sample of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ is placed in an appropriate crucible (e.g., alumina).
- **Instrument Setup:**
 - **Instrument:** A simultaneous TGA/DTA or TGA/DSC instrument.
 - **Atmosphere:** The experiment is typically performed in a controlled atmosphere, such as flowing air or nitrogen, at a defined flow rate.
 - **Temperature Program:** A linear heating rate, for example, $10^\circ\text{C}/\text{min}$, is applied from room temperature up to a temperature sufficient to ensure complete decomposition (e.g., 600°C).^[3]
- **Data Analysis:** The TGA curve is analyzed to determine the temperature ranges of dehydration and decomposition, along with the corresponding mass losses. The DTA curve helps to identify the endothermic and exothermic events associated with these transformations.

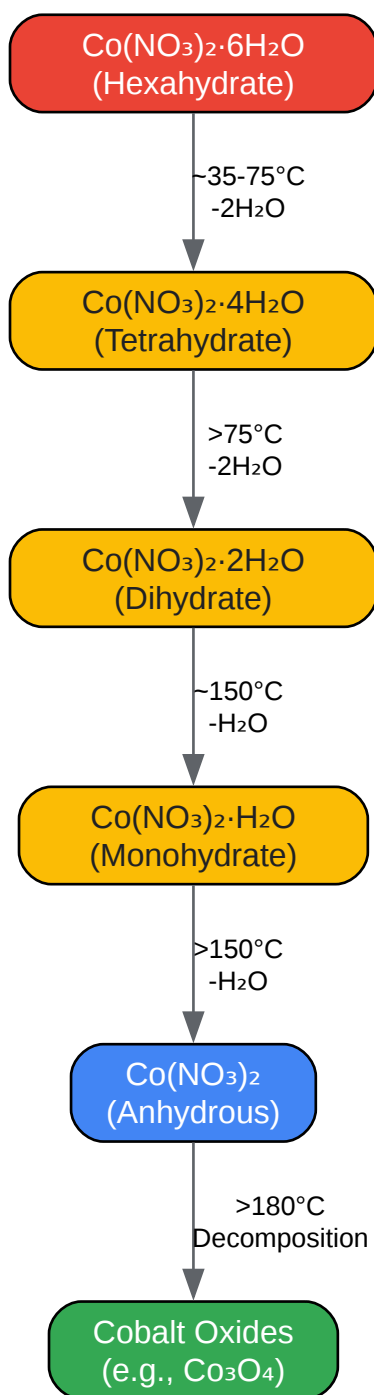
Objective: To characterize the crystalline phases formed at different stages of the thermal decomposition.

Methodology:

- **Sample Preparation:** Samples are prepared by heating cobalt(II) nitrate hexahydrate to specific temperatures corresponding to the formation of intermediate hydrates or the final oxide product, followed by rapid cooling. The resulting powder is then mounted for XRD analysis.

- Instrument Setup and Data Analysis: The procedure is analogous to that described for cobalt(II) chloride hydrates, involving the use of a powder X-ray diffractometer and comparison of the obtained patterns with standard reference data.

Visualization of Logical Relationships



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Caption: Thermal decomposition pathway of $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$.

Conclusion

The phase transformations of cobalt(II) hydrates, specifically the chloride and nitrate hexahydrates, are well-defined processes that can be effectively studied using thermal analysis techniques such as TGA and DSC, in conjunction with structural analysis by XRD.

Understanding these transformations is crucial for applications where these compounds are used, including in catalysis, as humidity indicators, and in the synthesis of other cobalt-containing materials. The data and protocols presented in this guide provide a solid foundation for researchers and scientists working with these materials, enabling them to better control and utilize their properties.

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